

An In-depth Technical Guide on Methyl 2-acetylisonicotinate

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Compound of Interest

Compound Name: Methyl 2-acetylisonicotinate

Cat. No.: B157594

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IUPAC Name: Methyl 2-acetylpyridine-4-carboxylate[1] Synonyms: **Methyl 2-acetylisonicotinate**, 2-acetyl-4-Pyridinecarboxylic acid methyl ester[2][3] CAS Number: 138715-82-9[1][2][4]

This technical guide serves to provide a comprehensive overview of **Methyl 2-acetylisonicotinate**, consolidating available data for researchers, scientists, and professionals in drug development. Due to the limited availability of in-depth experimental data in publicly accessible literature, this guide focuses on the fundamental properties and synthesis of the compound.

Physicochemical Properties

Methyl 2-acetylisonicotinate is a pyridine derivative characterized by a methyl ester at the 4-position and an acetyl group at the 2-position. The presence of these functional groups makes it a potentially valuable intermediate in the synthesis of more complex molecules. Basic physicochemical data is summarized below.

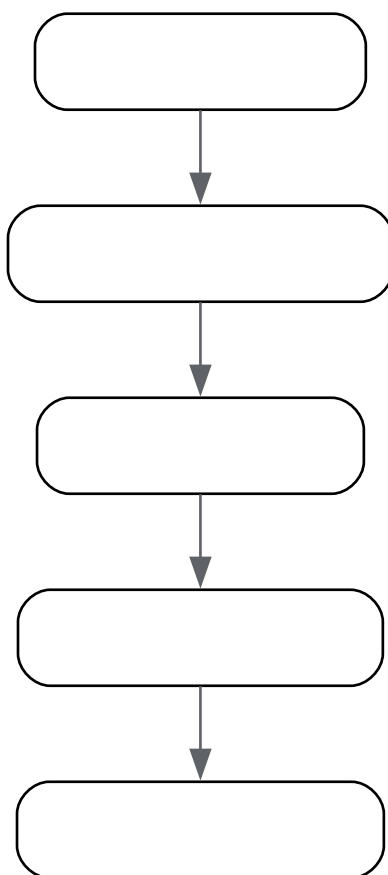
Property	Value	Source
Molecular Formula	C ₉ H ₉ NO ₃	[1]
Molecular Weight	179.175 g/mol	[1]
Appearance	White to off-white solid	[2][3]
Boiling Point	296.59 °C at 760 mmHg	[2][3]
Density	1.178 g/cm ³	[2][3]

Synthesis

While specific, detailed experimental protocols for the synthesis of **Methyl 2-acetylisonicotinate** are not extensively documented in the provided search results, a general synthetic approach can be inferred from related syntheses of acetylpyridine derivatives. The synthesis of 2-acetylpyridine, a related compound, can be achieved through the acylation of 2-bromopyridine via a Grignard reagent[5]. Another patented method for preparing 2-acetylpyridine involves the reaction of 2-pyridine carboxylic acid with a chlorinating agent to form 2-pyridinecarboxylic chloride, which is then reacted with a malonate derivative and subsequently hydrolyzed[6].

A logical synthetic pathway for **Methyl 2-acetylisonicotinate** could therefore involve the esterification of 2-acetylisonicotinic acid.

Below is a generalized workflow for a potential synthesis route.



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Caption: Potential synthetic workflow for **Methyl 2-acetylisonicotinate**.

Biological Activity and Applications

There is a notable lack of published research on the specific biological activities of **Methyl 2-acetylisonicotinate**. However, the broader class of 2-acetylpyridine derivatives has been investigated for various biological applications. For instance, certain 2-acetylpyridine and acetophenone derivatives have been synthesized and evaluated for their cytotoxicity and antimicrobial properties[7]. Additionally, thiosemicarbazone derivatives of 2-acetylpyridine have shown a wide spectrum of biological actions, including antitumoral and antiparasitic activities[8]. Metal complexes of 2-acetylpyridine thiosemicarbazones have also been studied for their antibacterial and cytotoxic effects[9].

These studies suggest that the 2-acetylpyridine moiety is a pharmacologically relevant scaffold, and by extension, **Methyl 2-acetylisonicotinate** could serve as a key intermediate for the

synthesis of novel therapeutic agents. The compound is offered for research and development purposes by chemical suppliers[2][3].

Safety Information

Based on available safety data, **Methyl 2-acetylisonicotinate** is classified with the following hazard statements:

- H302: Harmful if swallowed[2][3].
- H315: Causes skin irritation[2][3].
- H319: Causes serious eye irritation[2][3].

Precautionary statements include P261 (Avoid breathing dust/fume/gas/mist/vapors/spray) and P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)[2][3].

Conclusion

Methyl 2-acetylisonicotinate is a chemical compound with potential applications as an intermediate in pharmaceutical and chemical synthesis. While detailed experimental protocols and biological data are scarce in the current literature, its structural similarity to other biologically active 2-acetylpyridine derivatives suggests it may be a valuable building block for future drug discovery efforts. Further research is required to fully elucidate its reactivity, pharmacological profile, and potential therapeutic applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide on Methyl 2-acetylisonicotinate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157594#iupac-name-for-methyl-2-acetylisonicotinate]

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